

# 4-Nitrophthalic Anhydride: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 4-Nitrophthalic anhydride

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This document provides a comprehensive overview of the safety and handling precautions for **4-Nitrophthalic anhydride** (CAS No. 5466-84-2). The information is intended to support laboratory safety protocols and ensure the well-being of personnel working with this chemical.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Nitrophthalic anhydride** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C8H3NO5	[1]
Molecular Weight	193.11 g/mol	[2]
Appearance	Yellow or cream-colored powder/solid	[2][3]
Melting Point	116-120 °C (241-248 °F)	[4][5]
Boiling Point	396.5 ± 25.0 °C at 760 mmHg	[4]
Solubility	Reacts with water. Soluble at 10 to 50 mg/mL.	[2]
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[4]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C	[4]
Flash Point	217.8 ± 25.2 °C	[4]

## Toxicological Information and Hazard Classification

**4-Nitrophthalic anhydride** is classified as a hazardous substance. Exposure can lead to adverse health effects. The primary hazards are summarized in the table below.

Hazard Classification	GHS Category	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed.
Acute Inhalation Toxicity	Category 4	Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation. [1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1]

Symptoms of Exposure:

- Acute: Exposure can cause coughing, sneezing, and a burning sensation in the respiratory system. It may also lead to dermatitis and skin irritation.[2]
- Chronic: Long-term exposure may result in bronchitis, eye irritation, inflammation of the respiratory tract, and bloody nasal discharge.[2]

## Experimental Protocols

The hazard classifications are determined through standardized toxicological studies. While specific reports for **4-Nitrophthalic anhydride** are not publicly available, the methodologies follow established OECD guidelines.

### Acute Oral Toxicity (OECD Guideline 420: Fixed Dose Procedure)

This method is designed to assess the acute toxic effects of a substance when ingested.

- Principle: A stepwise procedure is used where a single sex of animal (typically female rats) is dosed at fixed levels (5, 50, 300, 2000, or 5000 mg/kg). The goal is to identify a dose that causes evident toxicity without mortality.[6][7]
- Methodology:
  - Animals are fasted overnight before dosing.[7][8]
  - The substance is administered in a single dose via gavage.[6][8]
  - A sighting study is performed with one animal to determine the appropriate starting dose for the main study.[7]
  - The main study uses a group of five animals at the selected dose level.[6]
  - Animals are observed for signs of toxicity and mortality for at least 14 days.[7]  
Observations are made frequently on the first day, with special attention during the first 4 hours, and daily thereafter.[7]

### Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential for a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to a small area of the skin of an albino rabbit for a set duration, and the resulting skin reaction is evaluated.[\[9\]](#)[\[10\]](#)
- Methodology:
  - A single dose of 0.5 g of the solid substance is applied to a small patch of skin (approx. 6 cm<sup>2</sup>).[\[9\]](#)
  - The test site is covered with a semi-occlusive dressing for a 4-hour exposure period.[\[9\]](#)[\[11\]](#)
  - After exposure, the residual substance is removed.[\[9\]](#)
  - The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.[\[9\]](#)[\[11\]](#)
  - The severity of the skin reactions is scored to determine the irritation potential.[\[9\]](#)

## Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4-Nitrophthalic anhydride**.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Use a local exhaust ventilation system to prevent the dispersion of dust.[\[12\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[13\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate chemical safety goggles or a face shield.[\[3\]](#)
- Skin Protection: Wear protective gloves and a lab coat or chemical-resistant apron.[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate or dust is generated, a NIOSH/MSHA-approved respirator (such as a type N95 dust mask) should be used.[\[3\]](#)[\[14\]](#)

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Minimize dust generation and accumulation.[\[3\]](#)
- Keep the container tightly closed and store in a cool, dry, well-ventilated place.[\[3\]](#)[\[15\]](#)
- The material is moisture-sensitive; store under an inert gas if possible and protect from moisture.[\[3\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[15\]](#)

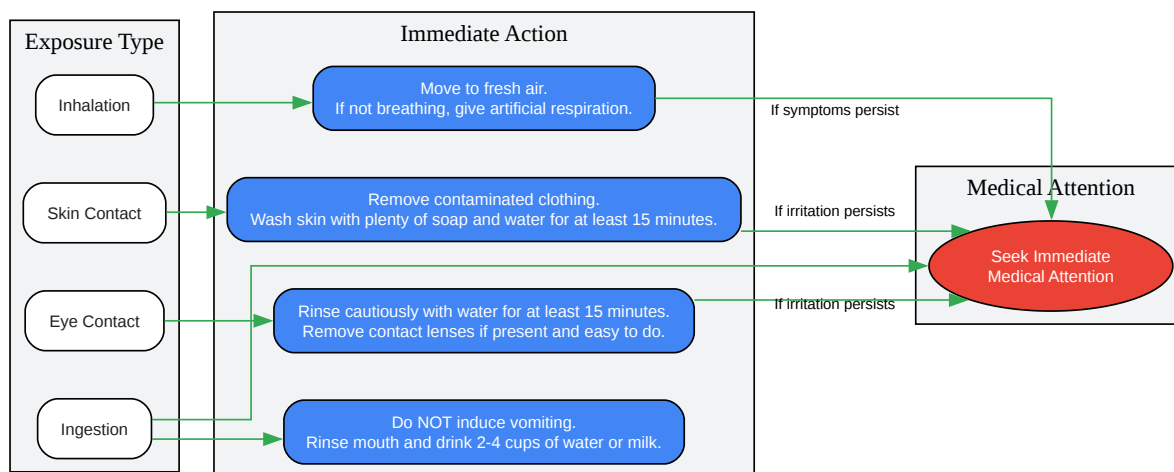
## Incompatible Materials

- Strong oxidizing agents, strong acids, strong bases, alcohols, and amines.[\[2\]](#)
- Reacts exothermically with water, which can be accelerated by heat or acids.[\[2\]](#)

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

## First Aid Measures



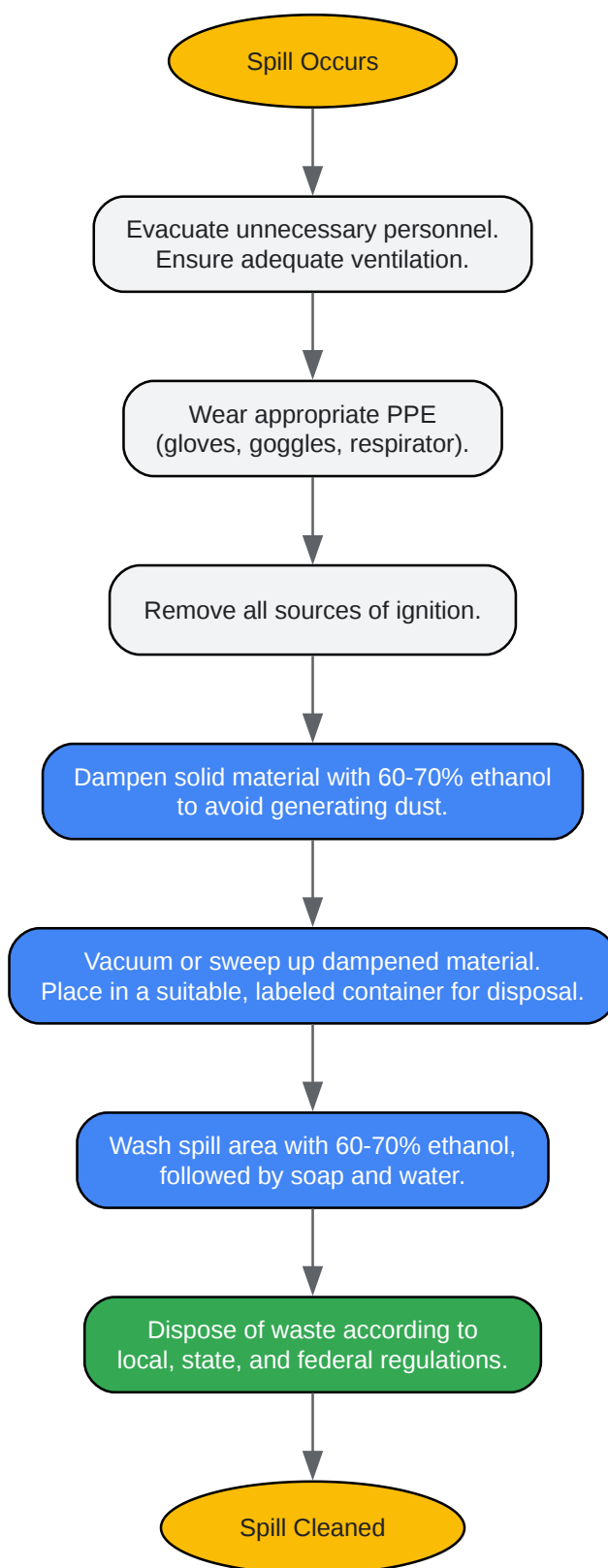
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Caption: First aid procedures for **4-Nitrophthalic anhydride** exposure.

## Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases, including carbon oxides and nitrogen oxides.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Accidental Release Measures



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Caption: Workflow for responding to an accidental spill.

#### Personal Precautions:

- Avoid breathing dust and contact with the material.<sup>[15]</sup>
- Ensure the cleanup is conducted by trained personnel.

#### Environmental Precautions:

- Prevent the substance from entering drains or watercourses.<sup>[15]</sup>

## Disposal Considerations

Dispose of **4-Nitrophthalic anhydride** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Waste should be handled by a licensed professional waste disposal service.<sup>[15]</sup>

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